

An In-Depth Technical Guide to Rolicyprine and its Synonyms

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Compound of Interest

Compound Name: *Rolicyprine*

Cat. No.: *B15566656*

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Introduction

Rolicyprine, also known by its synonym rolicypram, is classified as a monoamine oxidase (MAO) inhibitor.[1] MAO inhibitors are a class of drugs that function by inhibiting the activity of monoamine oxidase enzymes, which are responsible for the breakdown of neurotransmitters such as serotonin, norepinephrine, and dopamine in the brain.[2][3][4] This guide provides a comprehensive overview of the available technical information on **Rolicyprine**, including its synonyms, mechanism of action, and relevant experimental considerations. Due to the limited availability of specific data for **Rolicyprine**, information on the broader class of irreversible, non-selective MAO inhibitors is included to provide context.

Synonyms and Identifiers

A comprehensive list of synonyms and identifiers for **Rolicyprine** is presented in Table 1. This information is crucial for accurate identification and literature searches.

Identifier Type	Identifier
Systematic Name	(+)-5-oxo-N-(trans-2-phenylcyclopropyl)-L-pyrrolidine-2-carboxamide
Synonyms	Rolicypram, Cypromin, EX 4883, RMI 83027
CAS Number	2829-19-8
Molecular Formula	C ₁₄ H ₁₆ N ₂ O ₂
Molecular Weight	244.29 g/mol

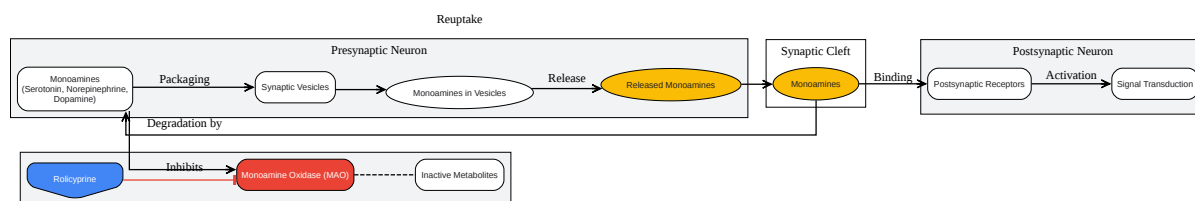
Mechanism of Action: Monoamine Oxidase Inhibition

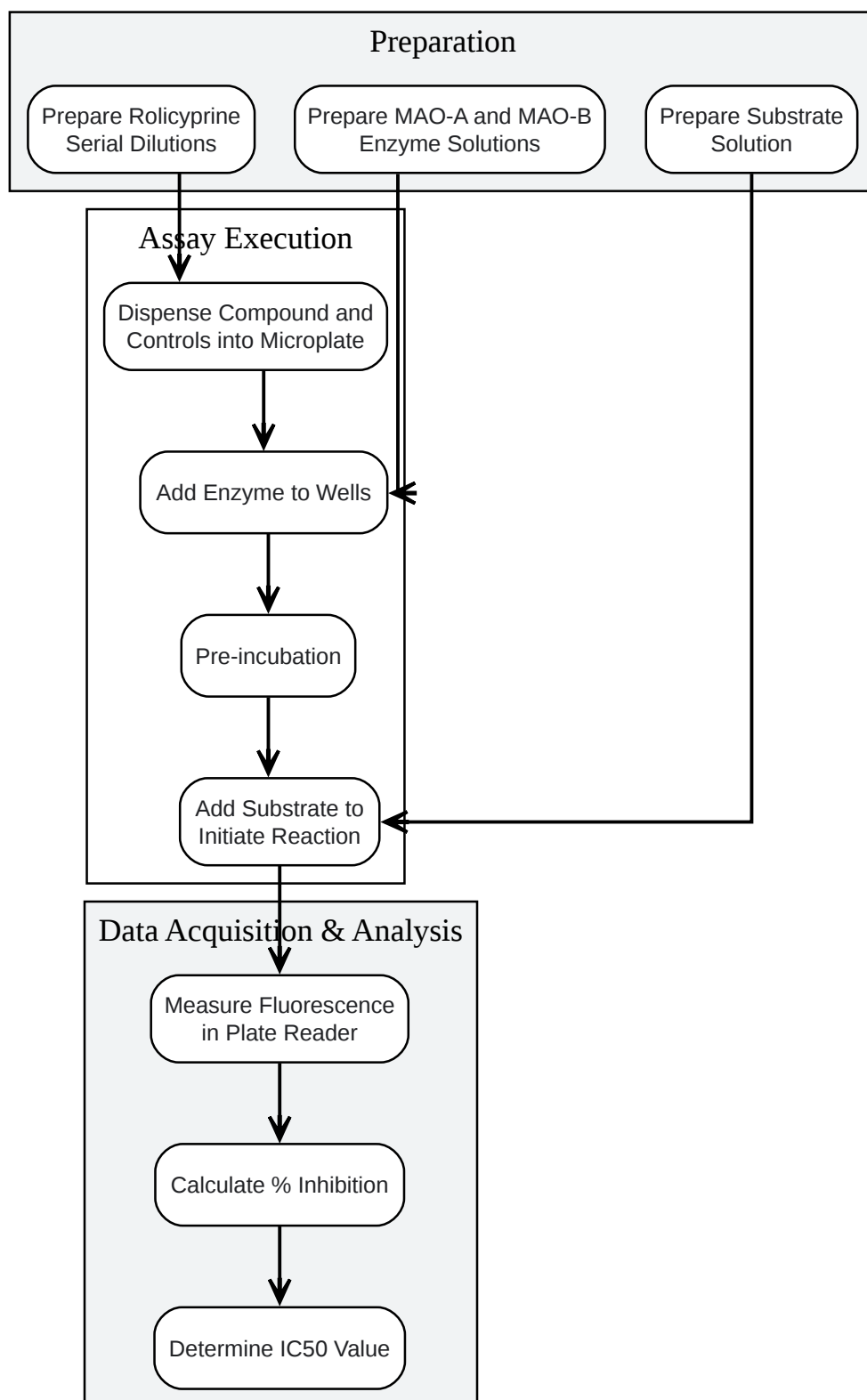
Rolicyprine functions as a monoamine oxidase inhibitor (MAOI). MAO enzymes are located on the outer mitochondrial membrane and are responsible for the oxidative deamination of monoamine neurotransmitters.^[4] By inhibiting these enzymes, **Rolicyprine** leads to an increase in the concentration of these neurotransmitters in the synaptic cleft, which is believed to be the primary mechanism for its antidepressant effects.

There are two main isoforms of MAO: MAO-A and MAO-B. Non-selective MAOIs, the class to which **Rolicyprine** belongs, inhibit both isoforms. This non-selective inhibition contributes to the broad spectrum of activity and also to some of the characteristic side effects and drug interactions associated with this class of compounds.

Signaling Pathway of MAO Inhibition

The following diagram illustrates the general signaling pathway affected by monoamine oxidase inhibitors.





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